

Application Notes and Protocols for 4-Acetamidobenzenesulfonamide

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Compound of Interest

Compound Name: 4-Acetamidobenzenesulfonamide

Cat. No.: B121751

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For Researchers, Scientists, and Drug Development Professionals

These comprehensive application notes provide detailed laboratory procedures for the handling, synthesis, purification, and analysis of **4-Acetamidobenzenesulfonamide**.

Compound Information

Property	Value
Chemical Name	N-(4-sulfamoylphenyl)acetamide
Synonyms	4-Acetamidobenzenesulfonamide, N-Acetylsulfanilamide
CAS Number	121-61-9
Molecular Formula	C ₈ H ₁₀ N ₂ O ₃ S
Molecular Weight	214.24 g/mol
Appearance	White to light beige crystalline powder[1]
Melting Point	219 °C[2]
Solubility	Soluble in DMSO and dimethylformamide (approx. 30 mg/mL). Sparingly soluble in aqueous buffers.
Storage	Room temperature, in a cool and dark place (<15°C is recommended)[3]

Safety and Handling

Warning: This material should be considered hazardous. Always consult the full Safety Data Sheet (SDS) before use.

General Precautions:

- Avoid contact with skin, eyes, and clothing.[4]
- Do not ingest or inhale.
- Wash hands thoroughly after handling.[4]
- Use in a well-ventilated area or with a local exhaust system.[4]
- Prevent dispersion of dust.[4]

Personal Protective Equipment (PPE):

- Wear appropriate protective gloves, clothing, and eye/face protection.[5]

First Aid Measures:

- If inhaled: Remove to fresh air. Seek medical attention if you feel unwell.[4]
- In case of skin contact: Immediately wash with plenty of water and soap.[6]
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[5]
- If swallowed: Rinse mouth and seek medical attention.

Experimental Protocols

Synthesis of 4-Acetamidobenzenesulfonamide

This protocol describes the synthesis of **4-Acetamidobenzenesulfonamide** from 4-acetamidobenzenesulfonyl chloride.

Materials:

- 4-Acetamidobenzenesulfonyl chloride
- Concentrated ammonia solution (28%)
- Dilute sulfuric acid
- Cold water
- Erlenmeyer flask (125 mL)
- Stirring rod
- Heating apparatus
- Vacuum filtration apparatus

Procedure:

- In a 125 mL Erlenmeyer flask, cautiously add 15 mL of concentrated aqueous ammonia to the crude 4-acetamidobenzenesulfonyl chloride.^[7]
- A vigorous reaction with the evolution of heat will occur. Stir the mixture with a stirring rod to break up any lumps until a smooth, thin paste is obtained.^{[2][6]}
- Heat the mixture at 70-80°C for 30 minutes with occasional stirring.^[6]
- Cool the mixture.
- Neutralize the mixture with dilute sulfuric acid.
- Collect the precipitated product by vacuum filtration.
- Wash the product with cold water.^[2]
- Air dry the product on the filter.

Expected Yield: While the specific yield can vary, a patent describing a similar process reports yields of over 90%.^{[8][9]}

Purification by Recrystallization

Materials:

- Crude **4-Acetamidobenzenesulfonamide**
- Hot water
- Beaker
- Heating apparatus
- Ice bath
- Vacuum filtration apparatus

Procedure:

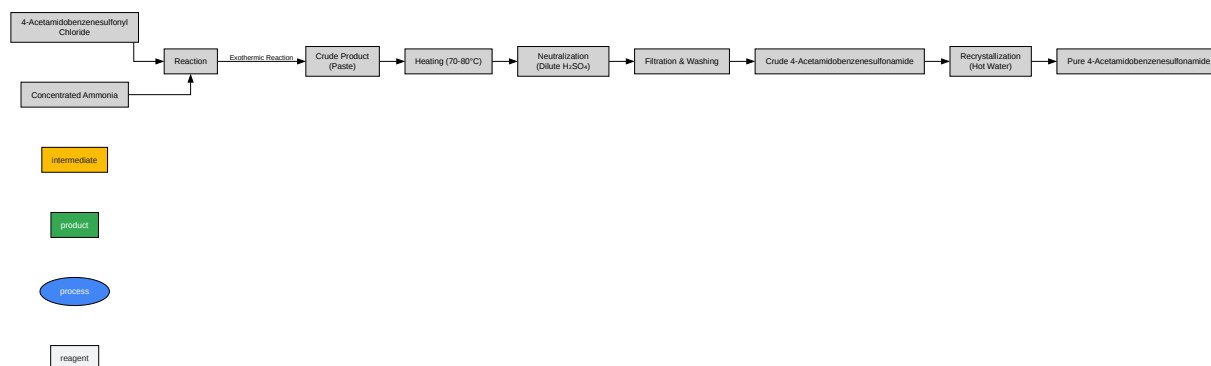
- Dissolve the crude **4-Acetamidobenzenesulfonamide** in a minimum amount of boiling water.[\[7\]](#)
- Allow the solution to cool slowly to room temperature.
- Further cool the solution in an ice bath to induce crystallization.[\[7\]](#)
- Collect the colorless crystals by vacuum filtration.[\[2\]](#)
- Dry the purified product.

Analytical Methods

- Purity Analysis: A purity of >98.0% can be confirmed by HPLC.[\[3\]](#)[\[10\]](#)

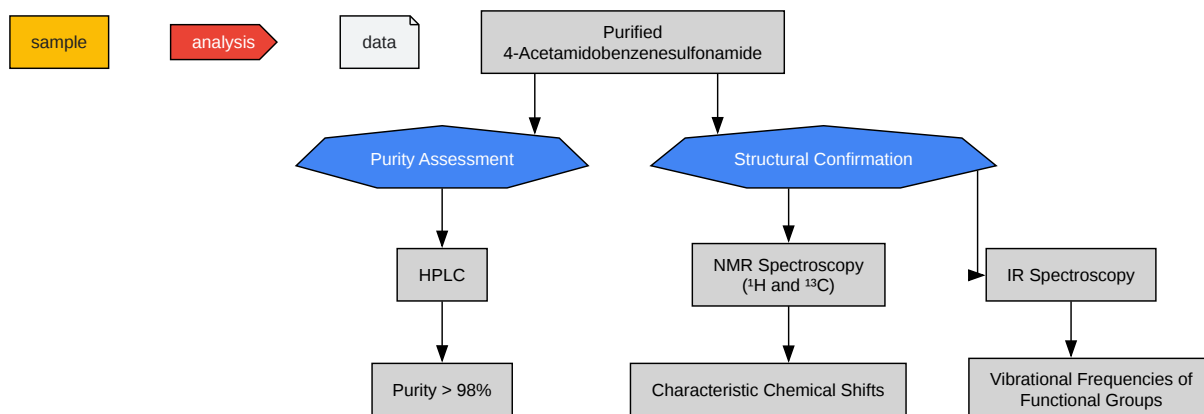
Technique	Key Data
¹ H NMR	Spectra available in public databases can be used for structural confirmation. [11] [12]
¹³ C NMR	Spectral data is available for reference. [5]
IR	Key functional groups can be identified using IR spectroscopy. Reference spectra are available. [13] For N-(4-((4-benzylpiperazin-1-yl)sulfonyl)phenyl)acetamide, characteristic peaks are observed at 3337, 1680, 1590, 1528, 1314, and 1160 cm ⁻¹ . [14]

Visualizations



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Caption: Synthesis and Purification Workflow.



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Caption: Analytical Workflow for Quality Control.

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- To cite this document: BenchChem. [Application Notes and Protocols for 4-Acetamidobenzenesulfonamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b121751#laboratory-procedures-for-handling-4-acetamidobenzenesulfonamide]

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